

A Spectroscopic Guide to Differentiating 6-Hydroxy-5-methoxynicotinic Acid and Its Isomers

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Compound of Interest

Compound Name: **6-Hydroxy-5-methoxynicotinic acid**

Cat. No.: **B1390482**

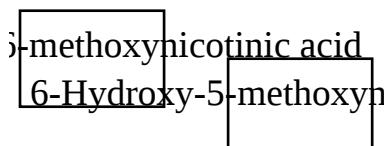
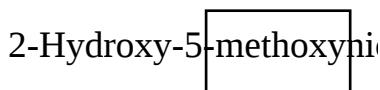
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For researchers and professionals in drug development and organic synthesis, the unambiguous identification of isomeric molecules is a critical step that underpins the reliability of subsequent biological and chemical studies. In the realm of nicotinic acid derivatives, which are prevalent scaffolds in pharmaceuticals, the subtle positional changes of functional groups can dramatically alter a compound's properties. This guide provides a comprehensive spectroscopic comparison of **6-Hydroxy-5-methoxynicotinic acid** and its key positional isomers: 5-Hydroxy-6-methoxynicotinic acid and 2-Hydroxy-5-methoxynicotinic acid.

Due to the limited availability of complete, published experimental spectra for all isomers, this guide integrates established spectroscopic principles and predicted data to provide a robust framework for their differentiation. The analysis is grounded in the fundamental effects of substituent placement on the pyridine ring and is supported by experimental data from closely related analogs where available.

Molecular Structures Under Investigation

A clear understanding of the isomeric structures is fundamental to interpreting their spectroscopic differences. The positioning of the hydroxyl and methoxy groups relative to the carboxylic acid and the ring nitrogen dictates the electronic environment of each atom, leading to unique spectral fingerprints.



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